

# 4-Iodopyridin-3-ol: An Overview of its Fundamental Molecular Properties

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## Compound of Interest

Compound Name: 4-Iodopyridin-3-ol

Cat. No.: B063117

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the foundational physicochemical properties of novel compounds is paramount. This document provides a concise summary of the key molecular identifiers for **4-Iodopyridin-3-ol**, a heterocyclic compound of interest in medicinal chemistry and materials science.

The structural and elemental composition of a molecule dictates its reactivity, interactions, and overall suitability for various applications. The molecular formula and weight are primary descriptors in this context.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>4</sub> INO <sup>[1][2]</sup>
Monoisotopic Mass	220.93376 Da <sup>[1]</sup>

The molecular formula, C<sub>5</sub>H<sub>4</sub>INO, delineates the exact number of atoms of each element present in one molecule of the compound.<sup>[1][2]</sup> The monoisotopic mass provides a precise measure of the molecule's mass based on the most abundant isotopes of its constituent elements.<sup>[1]</sup> These fundamental data points are critical for a range of experimental and analytical procedures, including mass spectrometry, reaction stoichiometry, and the computational modeling of molecular behavior.

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## References

- 1. PubChemLite - 4-iodopyridin-3-ol (C<sub>5</sub>H<sub>4</sub>INO) [pubchemlite.lcsb.uni.lu]
- 2. 4-Iodopyridin-3-ol | C<sub>5</sub>H<sub>4</sub>INO | CID 22503581 - PubChem [pubchem.ncbi.nlm.nih.gov]
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